

An In-depth Technical Guide to Hex-5-en-3-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *hex-5-en-3-ol*

Cat. No.: *B1330363*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Hex-5-en-3-ol is an unsaturated aliphatic alcohol with the IUPAC name **hex-5-en-3-ol** and a CAS number of 688-99-3.^{[1][2]} As a member of the allylic alcohol class of compounds, it possesses a unique structural motif consisting of a hydroxyl group adjacent to a carbon-carbon double bond.^[3] This arrangement confers enhanced reactivity, making it a valuable intermediate in organic synthesis.^[3] This technical guide provides a comprehensive overview of the chemical and physical properties of **hex-5-en-3-ol**, a plausible synthetic route, and a discussion of its potential applications in research and drug development, drawing on the known biological activities of structurally related allylic alcohols.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **hex-5-en-3-ol** is presented in the table below. This data is compiled from publicly available databases and computational models.

Property	Value	Source
IUPAC Name	hex-5-en-3-ol	[1][4]
CAS Number	688-99-3	[1][2]
Molecular Formula	C ₆ H ₁₂ O	[1]
Molecular Weight	100.16 g/mol	[4]
Appearance	Colorless liquid (presumed)	N/A
Boiling Point	Not available	N/A
Density	Not available	N/A
Solubility	Expected to be sparingly soluble in water, soluble in organic solvents	N/A
SMILES	<chem>CCC(CC=CO)</chem>	[4]
InChI	InChI=1S/C6H12O/c1-3-5-6(7)4-2/h3,6-7H,1,4-5H2,2H3	[4]
InChIKey	UOGFCIYBLKSQHL-UHFFFAOYSA-N	[4]

Spectroscopic Data

Spectroscopic data is essential for the unequivocal identification and characterization of **hex-5-en-3-ol**. The following table summarizes the available spectroscopic information.

Spectrum Type	Data Source/Reference
¹ H NMR	Wiley (SpectraBase)[4]
¹³ C NMR	Wiley (SpectraBase)[4]
Infrared (IR)	NIST WebBook[2], Wiley (SpectraBase)[1]
Mass Spectrometry (MS)	Wiley (SpectraBase)[1]

Note: While the existence of this data is referenced, the raw data or spectra are not publicly available in the search results and would need to be accessed via the specified databases.

Experimental Protocols

Proposed Synthesis of Hex-5-en-3-ol via Grignard Reaction

A common and effective method for the synthesis of secondary alcohols such as **hex-5-en-3-ol** is the Grignard reaction. This proposed protocol involves the reaction of propanal with allylmagnesium bromide.

Reaction Scheme:

Materials:

- Propanal
- Allylmagnesium bromide (typically 1M solution in diethyl ether)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Magnesium sulfate (MgSO_4)
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Ice bath
- Separatory funnel

Procedure:

- **Reaction Setup:** A dry round-bottom flask equipped with a magnetic stir bar and a dropping funnel is charged with a solution of propanal in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon). The flask is cooled in an ice bath.
- **Grignard Addition:** The allylmagnesium bromide solution is added dropwise from the dropping funnel to the stirred solution of propanal at a rate that maintains the reaction temperature below 10 °C.
- **Reaction Monitoring:** The reaction is stirred at 0-5 °C for 1-2 hours after the addition is complete. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Quenching:** The reaction is carefully quenched by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride while stirring.
- **Workup:** The resulting mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by fractional distillation or column chromatography on silica gel to yield pure **hex-5-en-3-ol**.

Potential Applications in Drug Discovery and Development

While specific biological activities for **hex-5-en-3-ol** have not been extensively reported, its structural class, allylic alcohols, is of significant interest in medicinal chemistry.

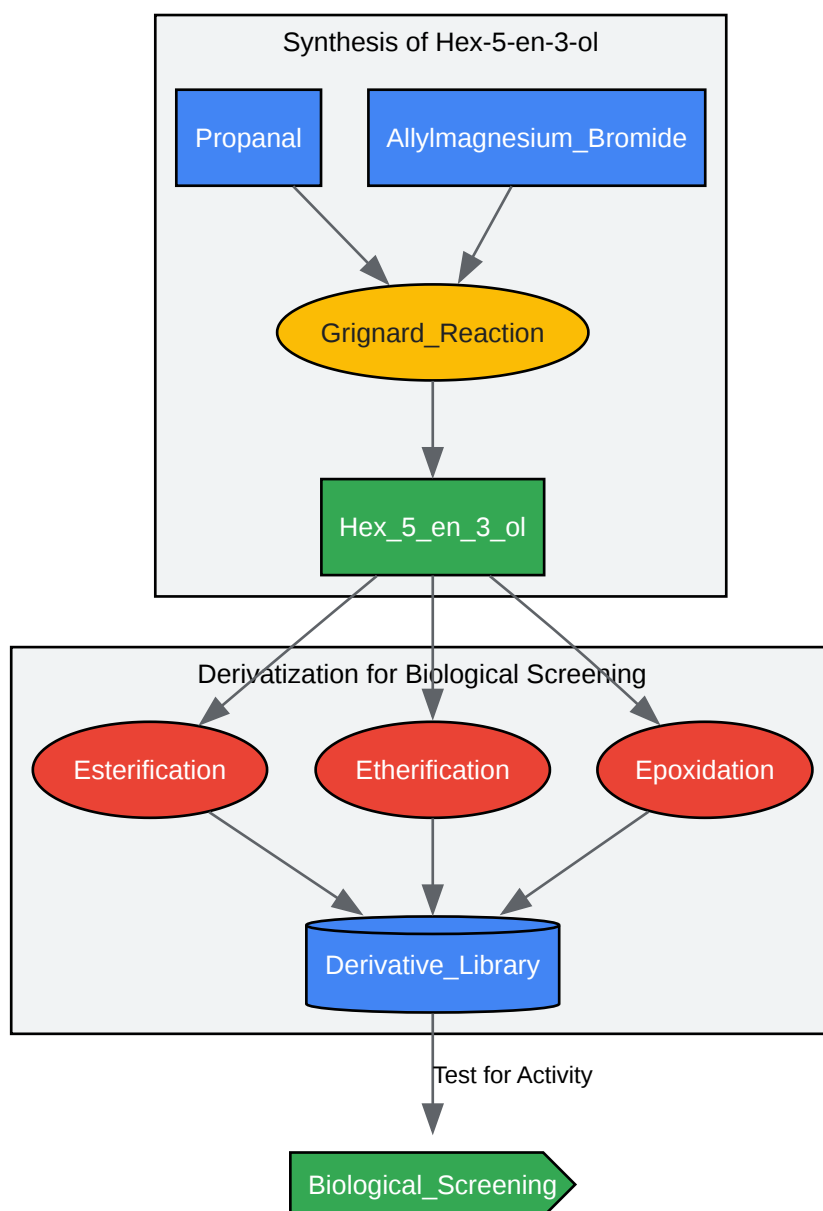
- **Anticancer Potential:** Many natural and synthetic compounds containing the allyl moiety have demonstrated anticancer activity.^[5] These compounds can act through various mechanisms, including the inhibition of cell proliferation, modulation of enzyme activity, and induction of DNA damage.^[5] The allylic group can act as an electrophile, potentially interacting with biological nucleophiles such as cysteine residues in key proteins.^[5]

- **Antimicrobial Activity:** Allyl alcohol itself, a related compound, is known to induce oxidative stress in microbes like *Candida albicans*.^[6] This is achieved through the depletion of glutathione and an increase in reactive oxygen species.^[6]
- **Synthetic Intermediate:** **Hex-5-en-3-ol** serves as a versatile building block in organic synthesis.^[3] The hydroxyl group can be further functionalized or used to direct subsequent reactions, while the terminal alkene provides a handle for various transformations such as epoxidation, dihydroxylation, or metathesis. This makes it a valuable precursor for the synthesis of more complex molecules with potential therapeutic applications.

Visualizations

Logical Workflow for Synthesis and Derivatization

The following diagram illustrates a logical workflow for the synthesis of **hex-5-en-3-ol** and its potential subsequent derivatization for biological screening, a common process in drug discovery.



[Click to download full resolution via product page](#)

Caption: Synthesis and Derivatization Workflow for **Hex-5-en-3-ol**.

Conclusion

Hex-5-en-3-ol is a readily accessible secondary allylic alcohol with significant potential as a building block in organic synthesis. While direct biological data for this specific compound is limited, the known activities of the broader class of allylic alcohols suggest that derivatives of **hex-5-en-3-ol** could be of interest for applications in drug discovery, particularly in the areas of

anticancer and antimicrobial research. The synthetic protocol and logical workflow presented here provide a framework for researchers and scientists to explore the potential of this versatile molecule. Further investigation into its biological properties and applications is warranted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hex-5-en-3-ol | C₆H₁₂O | CID 136489 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Hex-5-en-3-ol [webbook.nist.gov]
- 3. Allylic Alcohols | Research Starters | EBSCO Research [ebSCO.com]
- 4. Hex-5-en-3-ol | C₆H₁₂O | CID 136489 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. From Natural Sources to Synthetic Derivatives: The Allyl Motif as a Powerful Tool for Fragment-Based Design in Cancer Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Allyl alcohol and garlic (*Allium sativum*) extract produce oxidative stress in *Candida albicans* - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Hex-5-en-3-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330363#cas-number-and-iupac-name-for-hex-5-en-3-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com